

physical and chemical properties of 4-Methoxycyclohexanone

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Compound of Interest

Compound Name: 4-Methoxycyclohexanone

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An In-depth Technical Guide to 4-Methoxycyclohexanone

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methoxycyclohexanone is a key organic intermediate with significant applications in the pharmaceutical and fine chemical industries. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed synthesis methodologies, and known applications, particularly in the realm of drug discovery. The information is presented to be a valuable resource for researchers and professionals engaged in organic synthesis and medicinal chemistry.

Chemical and Physical Properties

4-Methoxycyclohexanone, also known as p-methoxycyclohexanone, is a substituted cyclohexanone. It is a clear, pale yellow liquid at room temperature.^[1]

Physical Properties

A summary of the key physical properties of **4-Methoxycyclohexanone** is presented in the table below. It is important to note that a definitive melting point for this compound is not consistently reported in publicly available literature.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₂ O ₂	[1][2]
Molecular Weight	128.17 g/mol	[1][2]
Appearance	Clear, pale yellow liquid	[1]
Boiling Point	189 °C	[1]
Density	0.98 g/cm ³	[1]
Flash Point	69 °C	[1]
Refractive Index	1.4560	[1]
Solubility	Soluble in chloroform, ethyl acetate, and methanol.	[1]

Chemical Properties

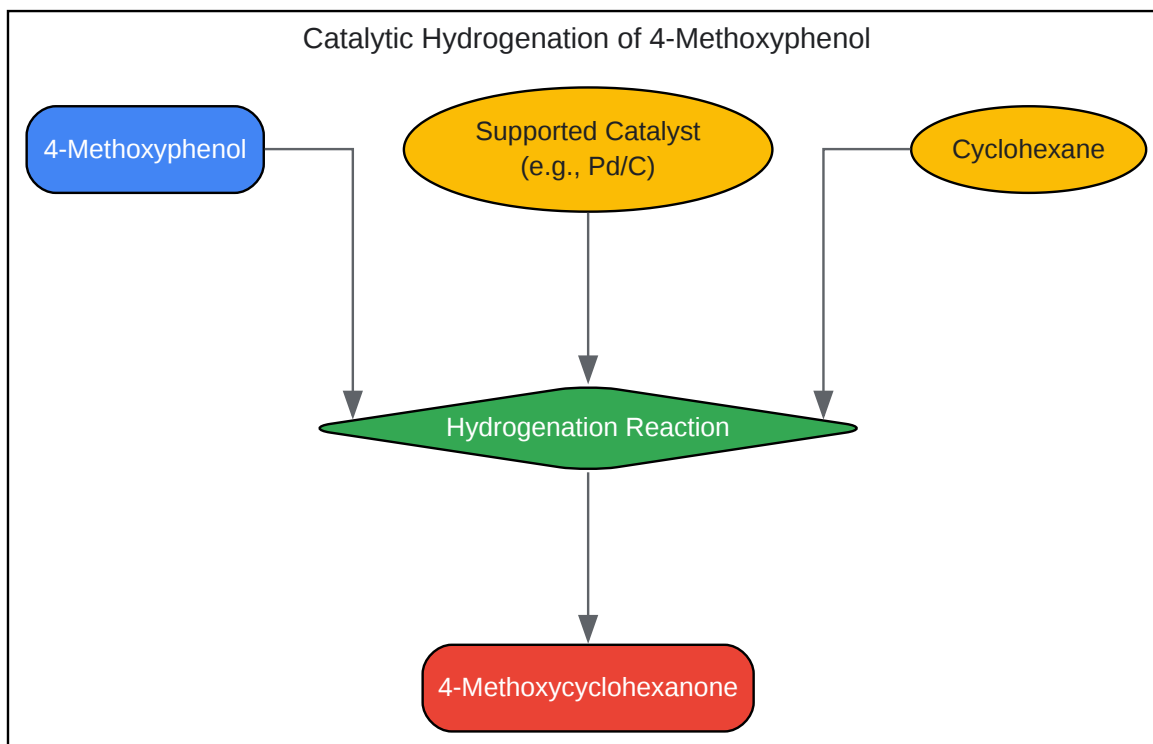
4-Methoxycyclohexanone's chemical reactivity is characterized by the presence of a ketone functional group and an ether linkage. It serves as a versatile building block in organic synthesis.[1] Its primary application lies in its role as an intermediate for the synthesis of more complex molecules, including antitumor agents and the insecticide spirotetramat.[1][3]

Synthesis of 4-Methoxycyclohexanone

Several synthetic routes to **4-Methoxycyclohexanone** have been reported. The two primary methods involve the catalytic hydrogenation of 4-methoxyphenol and the oxidation of 4-methoxycyclohexanol.

Catalytic Hydrogenation of 4-Methoxyphenol

This method is favored for its high yield and clean production process.[1]



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Figure 1: Catalytic Hydrogenation Workflow.

Experimental Protocol:

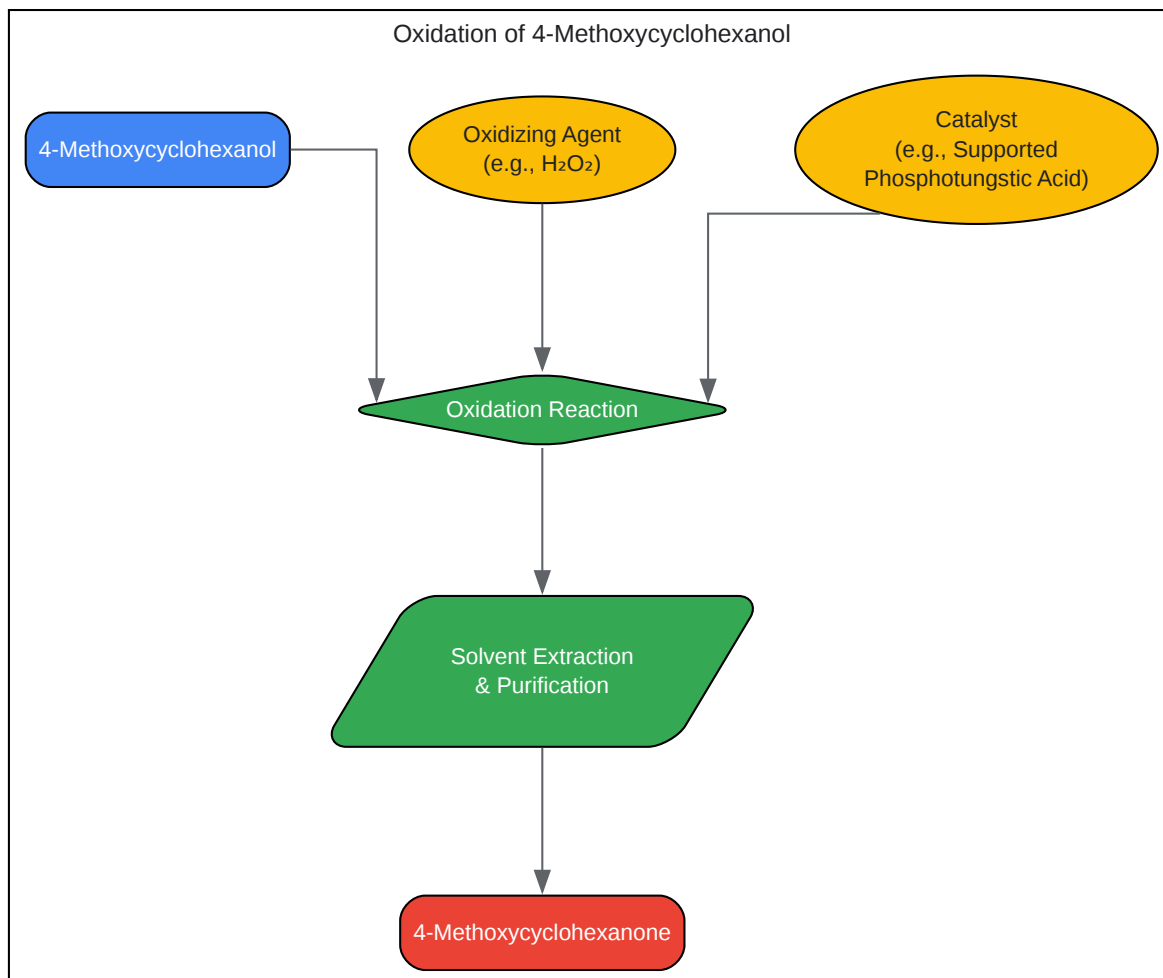
A general procedure for the synthesis of **4-methoxycyclohexanone** from p-hydroxyanisole (4-methoxyphenol) is as follows:

- To an autoclave, add 7 g of a palladium-carbon catalyst and 1 g of borax.[4]
- Add 150 g of methylcyclohexane and 100 g of p-hydroxyanisole to the autoclave.[4]
- Slowly heat the reaction mixture to 100 °C.[4]
- Introduce hydrogen into the system until the pressure reaches 1.0 MPa and commence stirring.[4]

- Maintain the reaction pressure between 0.7-1.0 MPa by supplementing with hydrogen as it is consumed.[4]
- Monitor the reaction progress by sampling and analyzing for the consumption of the starting material. The reaction is considered complete when the remaining amount of raw material is less than 1%.[4]
- After completion, cool the reaction mixture to 30°C and filter to remove the catalyst.[4]
- Evaporate the solvent from the filtrate and subsequently distill the residue under reduced pressure to obtain **4-methoxycyclohexanone**. A yield of 92 g (90%) has been reported using this method.[4]

Oxidation of 4-Methoxycyclohexanol

This method utilizes an oxidizing agent to convert the secondary alcohol of 4-methoxycyclohexanol to the ketone of **4-Methoxycyclohexanone**.



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Figure 2: Oxidation Workflow.

Experimental Protocol:

A continuous catalytic oxidation process has been described for this conversion:

- A tubular reactor is packed with a molecular sieve-supported phosphotungstic acid catalyst.
[5]
- 4-Methoxycyclohexanol and hydrogen peroxide (as the oxidizing agent) are continuously fed into the reactor.[5]
- The reaction is carried out to obtain a solution containing **4-methoxycyclohexanone**. [5]
- The target compound is then isolated through solvent extraction and subsequent purification.
[5]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Methoxycyclohexanone**.

NMR Spectroscopy

While detailed spectral data with peak assignments are not readily available in a consolidated format, ^1H NMR and ^{13}C NMR spectra are essential for structural elucidation.

Infrared (IR) Spectroscopy

The IR spectrum of **4-Methoxycyclohexanone** is expected to show a strong absorption band corresponding to the carbonyl ($\text{C}=\text{O}$) stretching of the ketone, typically in the region of 1715 cm^{-1} . The C-O stretching of the ether group would also be present.

Mass Spectrometry

The mass spectrum of **4-Methoxycyclohexanone** would show a molecular ion peak corresponding to its molecular weight (128.17 g/mol). Fragmentation patterns would likely involve cleavage adjacent to the carbonyl group and loss of the methoxy group.[2]

Applications in Drug Discovery and Research

4-Methoxycyclohexanone is a valuable intermediate in the synthesis of various organic compounds, including those with potential therapeutic applications.[4] It is notably used in the preparation of antitumor agents.[1] The cyclohexanone scaffold is a common feature in many

biologically active molecules, and the methoxy group can influence the pharmacokinetic and pharmacodynamic properties of a compound. While specific studies detailing the biological activity of **4-Methoxycyclohexanone** itself are limited in the public domain, its role as a precursor highlights its importance in medicinal chemistry.

Signaling Pathway Involvement

Currently, there is no direct evidence in the available scientific literature to suggest the involvement of **4-Methoxycyclohexanone** in any specific biological signaling pathways. Its primary role appears to be that of a synthetic intermediate rather than a biologically active molecule that directly interacts with cellular signaling cascades. Further research would be required to investigate any potential biological activity.

Safety Information

4-Methoxycyclohexanone is considered a mild irritant and may cause skin and eye irritation upon contact.^[1] It is advisable to handle the compound with appropriate personal protective equipment, including gloves and safety glasses. Store in a cool, dry, and well-ventilated area away from incompatible substances.

Conclusion

4-Methoxycyclohexanone is a versatile chemical intermediate with established utility in organic synthesis, particularly for the development of pharmaceutical agents. This guide has summarized its key physical and chemical properties, outlined its primary synthetic routes with experimental details, and touched upon its applications and safety considerations. While a significant body of information exists regarding its synthesis and basic properties, further research is needed to explore its potential biological activities and any interactions with cellular signaling pathways.

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